

Application Note: NMR-Based Structural Characterization of 1,1,6-Trimethyltetralin (Ionene)

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Compound of Interest

Compound Name: 1,1,6-Trimethyltetralin

CAS No.: 475-03-6

Cat. No.: B108732

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Introduction & Scope

1,1,6-Trimethyl-1,2,3,4-tetrahydronaphthalene (commonly known as Ionene) is a critical degradation product of ionones and carotenoids. It frequently appears in fragrance chemistry, geological biomarkers, and as a byproduct in the acid-catalyzed cyclization of pseudoionones.

Accurate characterization of 1,1,6-TMT is challenging due to the presence of structural isomers (e.g., 1,1,5-trimethyltetralin or 1,1,7-trimethyltetralin) formed via methyl migration during synthesis. This guide provides a definitive NMR protocol to distinguish 1,1,6-TMT from its isomers, focusing on the specific coupling patterns of the aromatic region and the distinct chemical shifts of the gem-dimethyl group.

Key Structural Features[1][2][3]

- Core: Tetralin (1,2,3,4-tetrahydronaphthalene) skeleton.
- Aliphatic Region: A gem-dimethyl group at C1 and a benzylic methylene at C4.

- Aromatic Region: A 1,2,4-substitution pattern (relative to the benzene ring), with a methyl group at position 6.

Sample Preparation Protocol

To ensure high-resolution spectra capable of resolving fine coupling constants (), strict adherence to sample preparation is required.

Materials

- Solvent: Chloroform-d () with 0.03% v/v TMS (Tetramethylsilane) as internal reference.
 - Why: provides excellent solubility for non-polar terpenes and tetralins.
- Tube: 5mm High-Precision NMR Tube (e.g., Wilmad 528-PP or equivalent).
- Sample Mass: 10–20 mg for ^1H ; 30–50 mg for ^{13}C .

Procedure

- Dissolution: Dissolve 15 mg of the analyte in 0.6 mL of .
- Filtration: If any turbidity is observed, filter through a glass wool plug directly into the NMR tube to remove suspended solids that cause line broadening.
- Homogenization: Invert the tube 3 times. Ensure the solution height is exactly 4.0–4.5 cm to match the receiver coil length.
- Shimming: Perform gradient shimming (top shim) to achieve a linewidth at half-height () of Hz on the TMS signal.

1H NMR Characterization (600 MHz Recommended)

The proton spectrum of 1,1,6-TMT is distinct due to the "isolated" spin systems of the aromatic ring and the fixed conformation of the saturated ring.

Representative Data Table (, 298 K)

Position	Shift (, ppm)	Mult.	Integration	(Hz)	Assignment Logic
TMS	0.00	s	-	-	Internal Reference
C1-Me	1.28	s	6H	-	Gem-dimethyl (Shielded by steric bulk)
C2-H	1.65 - 1.70	m	2H	-	Aliphatic methylene
C3-H	1.78 - 1.85	m	2H	-	Aliphatic methylene
C6-Me	2.29	s	3H	-	Aromatic Methyl (Deshielded)
C4-H	2.72	t	2H	6.5	Benzylic (Deshielded by ring current)
H5	6.90	s (br)	1H	-	Meta to H7, Ortho to C4 (Broadened by allylic coupling)
H7	6.95	dd	1H	7.8, 1.5	Ortho to H8, Meta to H5
H8	7.20	d	1H	7.8	Ortho to H7 (Deshielded by C1-Me proximity)

Spectral Analysis & Validation[8]

- The Aromatic Fingerprint: The most critical diagnostic is the pattern of the three aromatic protons.
 - H8 (d, 7.8 Hz): This proton is adjacent to the quaternary C1. It typically appears most downfield due to the steric compression (deshielding) of the gem-dimethyl group.
 - H5 (s/d): This proton is isolated from H8. It appears as a broad singlet or a doublet with a small meta-coupling (Hz).
- Integration Check: The ratio of the gem-dimethyl singlet (1.28 ppm) to the aromatic methyl singlet (2.29 ppm) must be exactly 2:1 (6H : 3H). Any deviation suggests the presence of isomers like 1,1,5-TMT.

¹³C NMR & DEPT Analysis[9]

Carbon spectroscopy confirms the carbon skeleton and is essential for identifying the quaternary carbon at C1.

Representative Data Table ()

Position	Shift (, ppm)	Type (DEPT-135)	Assignment
C6-Me	21.1	CH (+)	Aromatic Methyl
C2	19.8	CH (-)	Methylene
C1-Me	31.8	CH (+)	Gem-dimethyls
C1	33.9	C (quat)	Diagnostic Quaternary Carbon
C3	39.6	CH (-)	Methylene
C4	30.2	CH (-)	Benzylic Methylene
Ar-C	125.0 - 145.0	CH/C	Aromatic Ring Carbons

Note: The quaternary C1 signal at ~34 ppm disappears in DEPT-135 and DEPT-90 experiments, distinguishing it from the solvent line and methyl groups.

Isomeric Differentiation (The "Ionene" Challenge)

A common impurity is 1,1,5-trimethyltetralin, where the aromatic methyl group is at position 5 (adjacent to the benzylic C4).

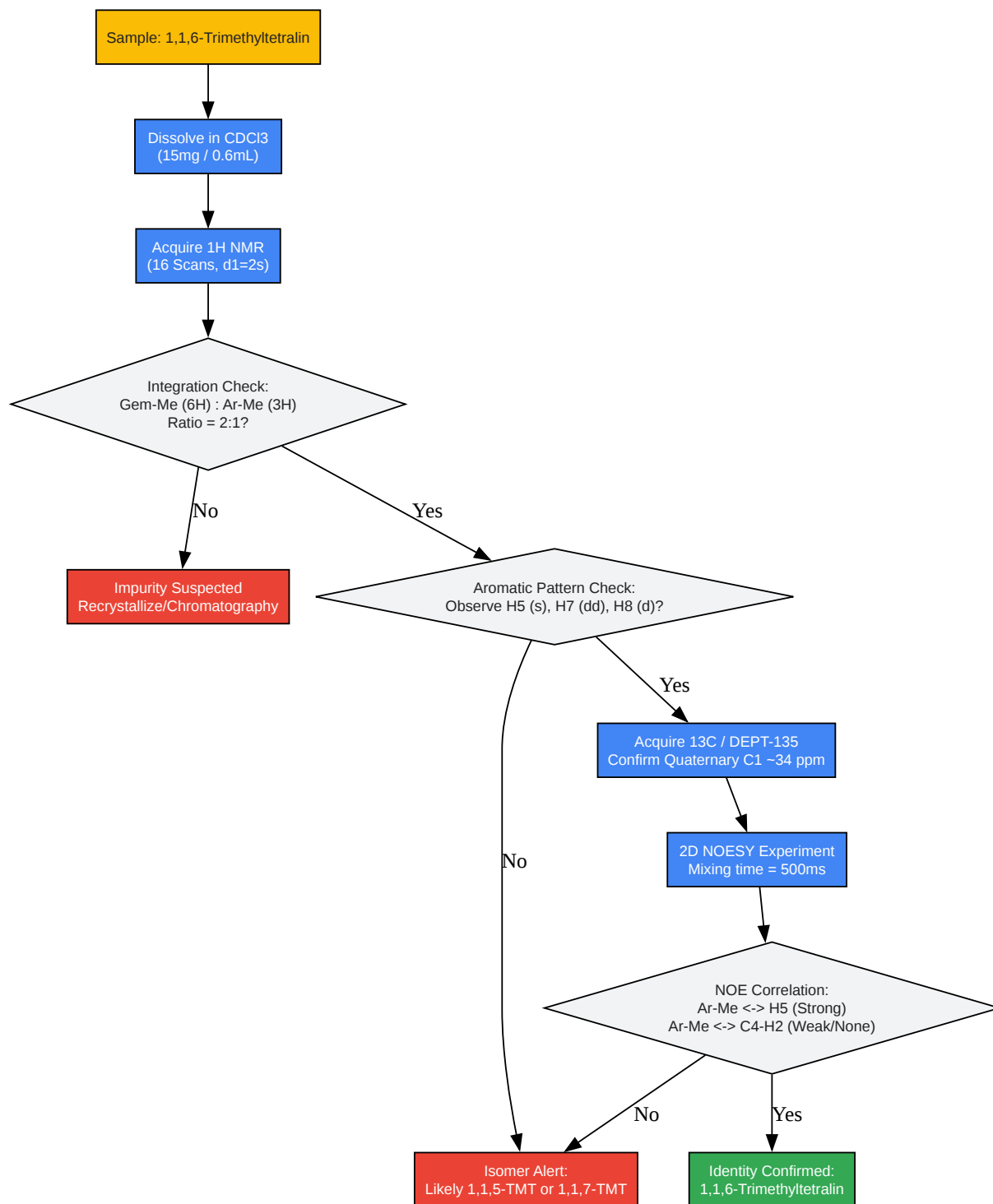
Feature	1,1,6-TMT (Target)	1,1,5-TMT (Isomer)
H5 Signal	Singlet/Meta-doublet (Isolated)	Absent (Substituted by Methyl)
Aromatic Pattern	1,2,4-Substituted (d, dd, s)	1,2,3-Substituted (d, t, d)
Benzylic C4-H	Triplet (~2.72 ppm)	Multiplet/Shifted (Steric clash with C5-Me)
NOESY Correlation	C6-Me	C5-Me
	H5 / H7	C4-H
		(Strong)

Protocol for NOESY: Run a 2D NOESY with a mixing time of 500 ms.

- Positive ID: Look for a cross-peak between the aromatic methyl (2.29 ppm) and the aromatic proton H5 (6.90 ppm).
- Negative ID: If the aromatic methyl shows a strong NOE to the benzylic methylene (C4-H at 2.72 ppm), the molecule is the 1,1,5-isomer.

Experimental Workflow Diagram

The following logic flow ensures a self-validating characterization process.



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Caption: Logical workflow for the NMR-based validation of **1,1,6-Trimethyltetralin**, incorporating integration checks and 2D NOESY for isomer discrimination.

References

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